

Technical Dossier: 2-(4-Methylpiperazin-1-yl)ethanethioamide (CAS 164926-91-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-Methylpiperazin-1-yl)ethanethioamide

Cat. No.: B063938

[Get Quote](#)

For the Attention of Researchers, Scientists, and Drug Development Professionals

Chemical Structure and Identity

CAS Number: 164926-91-4 Chemical Name: **2-(4-Methylpiperazin-1-yl)ethanethioamide**

Molecular Formula: C₇H₁₅N₃S SMILES: S=C(N)CN1CCN(C)CC1

Structural Diagram:

Caption: 2D structure of **2-(4-Methylpiperazin-1-yl)ethanethioamide**.

Available Data

A comprehensive search of publicly available scientific literature and chemical databases has revealed limited information regarding the compound with CAS number 164926-91-4. The primary information available is its chemical structure and basic identifiers.

Data Presentation:

Parameter	Value	Source
CAS Number	164926-91-4	Public chemical databases
Chemical Name	2-(4-Methylpiperazin-1-yl)ethanethioamide	Public chemical databases
Molecular Formula	C ₇ H ₁₅ N ₃ S	Calculated from structure
SMILES	<chem>S=C(N)CN1CCN(C)CC1</chem>	Public chemical databases

Experimental Protocols and Biological Activity

At present, there are no detailed experimental protocols, quantitative data, or studies on the biological activity or signaling pathways specifically associated with **2-(4-Methylpiperazin-1-yl)ethanethioamide** (CAS 164926-91-4) available in the public domain. Research into this specific chemical entity, if any, has not been published in accessible scientific literature.

Signaling Pathways and Experimental Workflows

Due to the absence of published research on the biological effects of **2-(4-Methylpiperazin-1-yl)ethanethioamide**, there are no known signaling pathways, experimental workflows, or logical relationships to be diagrammed.

Conclusion

This document provides the definitive chemical structure of CAS number 164926-91-4, **2-(4-Methylpiperazin-1-yl)ethanethioamide**. However, for professionals in research and drug development, it is crucial to note the current lack of publicly available data concerning its synthesis, experimental use, and biological function. Further research would be required to elucidate these aspects.

- To cite this document: BenchChem. [Technical Dossier: 2-(4-Methylpiperazin-1-yl)ethanethioamide (CAS 164926-91-4)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b063938#cas-number-164926-91-4-chemical-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com